

An In-depth Technical Guide to Dioctyl Azelate (DOZ) in Coatings and Adhesives

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Compound of Interest

Compound Name: Dioctyl azelate

Cat. No.: B1606771

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Abstract: **Dioctyl azelate** (DOZ), a high-performance diester plasticizer, is integral to the formulation of advanced polymer systems. With the chemical formula C₂₅H₄₈O₄, DOZ is particularly valued for its ability to impart exceptional low-temperature flexibility, durability, and low volatility to a variety of materials.^{[1][2][3]} This technical guide provides a comprehensive overview of the physicochemical properties, mechanism of action, and specific applications of DOZ in the coatings and adhesives sectors. It is intended for researchers, scientists, and formulation professionals, offering detailed data, experimental protocols, and visual diagrams to facilitate a deeper understanding and application of this versatile compound.

Physicochemical Properties of Dioctyl Azelate

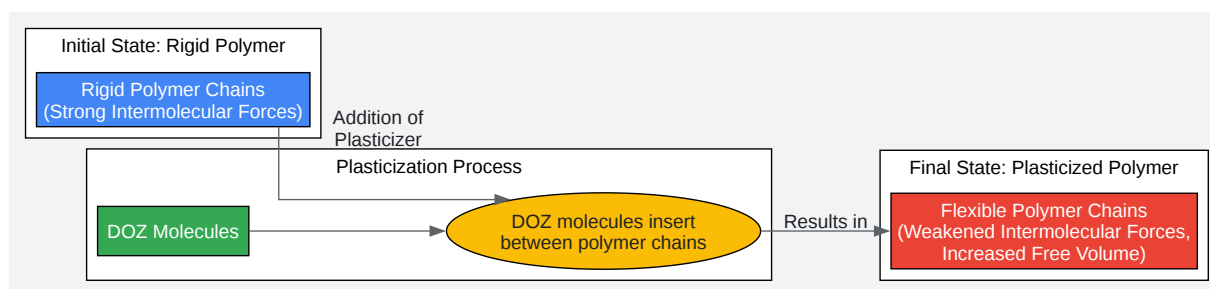
Dioctyl azelate, also known as bis(2-ethylhexyl) azelate, is a clear, colorless to pale yellow oily liquid.^[1] It is synthesized through the esterification of azelaic acid with 2-ethylhexanol.^{[1][2]} Its distinct molecular structure contributes to its high efficiency as a plasticizer, characterized by low volatility, excellent thermal stability, and compatibility with a wide range of polymers.^{[2][3][4]} DOZ is soluble in most organic solvents but insoluble in water, a crucial property for applications requiring water resistance.^{[1][2]}

Table 1: Physicochemical Properties of **Dioctyl Azelate**

Property	Value	References
Chemical Name	Bis(2-ethylhexyl) nonanedioate	[1]
CAS Number	103-24-2	[1]
Molecular Formula	C25H48O4	[1][5]
Molecular Weight	412.65 g/mol	[1][2]
Appearance	Clear, colorless to pale yellow liquid	[1][3]
Boiling Point	>282°C; 237°C @ 5 Torr	[2][4]
Melting Point	-67°C	[2]
Flash Point	211 - 213 °C	[2][6]
Density	0.915 - 0.92 g/cm ³ @ 25°C	[2][4]
Water Solubility	0.1 mg/L @ 25°C	[2]
Refractive Index	1.446 - 1.453 @ 25°C	[2][7][8]

Mechanism of Action in Polymer Systems

In coatings and adhesives, DOZ functions primarily as an external plasticizer. Plasticizers are added to polymers to increase their flexibility, workability, and distensibility.[9][10] The mechanism involves the insertion of DOZ molecules between the rigid polymer chains. The bulky, non-polar alkyl chains of DOZ disrupt the strong intermolecular forces (van der Waals forces) between polymer chains, effectively pushing them apart. This separation increases the free volume within the polymer matrix, allowing the polymer chains to slide past one another more easily. The result is a significant reduction in the glass transition temperature (T_g) of the polymer, transforming a rigid, brittle material into a flexible and durable one at its service temperature.



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Caption: Logical flow of the polymer plasticization mechanism by **Dioctyl Azelate** (DOZ).

Applications in Coatings

DOZ is a valuable additive in the coatings industry, where it enhances film properties and durability. It serves as a plasticizer and a coalescing agent, improving the flexibility and integrity of the final coating film.

- **Improved Flexibility and Durability:** By lowering the Tg of the binder resin, DOZ prevents coatings from becoming brittle and cracking, especially at low temperatures or on substrates subject to expansion and contraction.^[11] This makes it ideal for architectural finishes, automotive coatings, and protective coatings for flexible substrates like artificial leather.^{[2][4]}
- **Enhanced Film Formation:** In waterborne and solvent-borne coatings, DOZ acts as a coalescing agent. It softens the polymer particles, allowing them to fuse together effectively as the solvent evaporates, resulting in a continuous, uniform, and defect-free film.^[12]
- **Low Volatility:** DOZ's high boiling point and low volatility ensure it remains in the coating film for an extended period, providing long-lasting plasticization and performance without significant loss over time.^{[2][11]}

Table 2: Illustrative Performance of DOZ in a PVC Plastisol Coating

Property	Control (No Plasticizer)	Formulation with 40 phr DOZ
Hardness (Shore A)	>95	75
Tensile Strength (MPa)	55	20
Elongation at Break (%)	<10	350
Low-Temperature Flexibility (°C)	5	-50

Note: Data is illustrative, based on typical performance characteristics of DOZ in PVC.

Applications in Adhesives

In adhesive formulations, DOZ is used to modify the properties of the base polymer, improving tack, peel strength, and flexibility.^[7] Its compatibility with a wide range of polymers, including vinyls and synthetic rubbers, makes it a versatile choice.^{[2][4]}

- **Pressure-Sensitive Adhesives (PSAs):** DOZ can be used to adjust the viscoelastic properties of PSAs, optimizing the balance between tack (initial adhesion) and peel strength.
- **Flexible Adhesives and Sealants:** For applications requiring the adhesive or sealant to remain flexible after curing, such as in construction or automotive assembly, DOZ is an excellent additive. It ensures the bond can withstand vibration, impact, and thermal cycling without failure.^[7]
- **Food Packaging Adhesives:** Due to its low migration potential and favorable toxicological profile compared to some traditional plasticizers, DOZ is suitable for use in adhesives for food packaging applications.

Table 3: Illustrative Adhesion Properties of a Vinyl Acetate Copolymer Adhesive

Property	Control (No Plasticizer)	Formulation with 15% DOZ
Peel Adhesion (N/25mm)	8.5	15.2
Shear Strength (hours)	120	95
Loop Tack (N)	5.0	9.8
Service Temperature Range (°C)	-10 to 60	-40 to 65

Note: Data is illustrative and depends on the specific formulation and substrates.

Experimental Protocols

Protocol: Evaluating Plasticizer Efficiency in a Coating Film via DMA

This protocol outlines a method to quantify the effect of DOZ on the thermomechanical properties of a polymer coating using Dynamic Mechanical Analysis (DMA).

1. Materials & Equipment:

- Base polymer resin (e.g., PVC, acrylic emulsion)
- **Diocetyl azelate (DOZ)**
- Appropriate solvent (if required)
- Film applicator/casting knife
- Glass plates or release liner
- Drying oven
- Dynamic Mechanical Analyzer (DMA) with a film tension clamp

2. Formulation Preparation:

- Prepare a control formulation of the polymer resin without any plasticizer.
- Prepare a series of experimental formulations by adding DOZ to the resin at varying concentrations (e.g., 10, 20, 30, 40 parts per hundred resin, phr).
- Ensure thorough mixing to achieve a homogeneous dispersion of the plasticizer.

3. Film Casting and Curing:

- Cast films of each formulation onto a glass plate or release liner using a film applicator set to a specific thickness (e.g., 500 μm).
- Cure the films according to the resin manufacturer's recommendations (e.g., air dry for 24 hours, followed by oven drying at 60°C for 2 hours) to remove all solvent and ensure complete film formation.

4. Sample Preparation for DMA:

- Carefully remove the cured films from the substrate.
- Cut rectangular specimens from each film to the dimensions required by the DMA instrument (e.g., 6 mm width x 20 mm length).

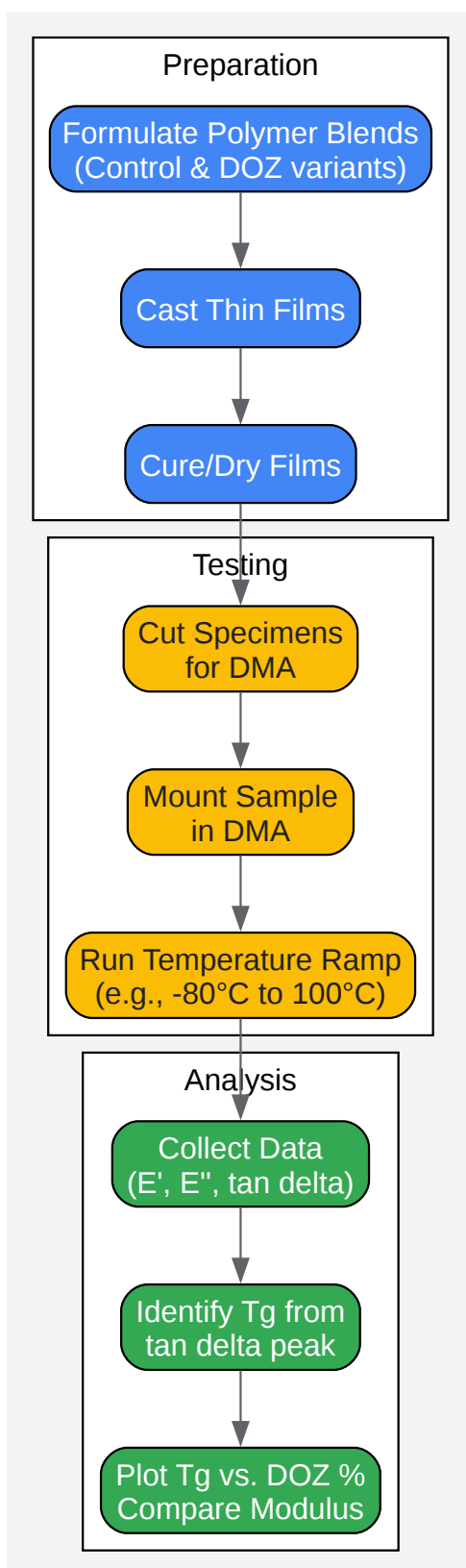
5. DMA Testing:

- Mount a specimen in the DMA's film tension clamp.
- Set the experimental parameters:
 - Test Mode: Temperature Ramp
 - Frequency: 1 Hz
 - Strain: 0.1% (within the linear viscoelastic region)
 - Temperature Range: -80°C to 100°C
 - Heating Rate: 3°C/min

- Run the temperature scan. The DMA will measure the storage modulus (E'), loss modulus (E''), and tan delta (E''/E') as a function of temperature.

6. Data Analysis:

- The glass transition temperature (T_g) is identified as the peak of the tan delta curve.
- Plot T_g as a function of DOZ concentration. A decrease in T_g indicates effective plasticization.
- Compare the storage modulus (E') of the different formulations in the rubbery plateau region (above T_g) to assess the degree of softening.



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Caption: Experimental workflow for evaluating plasticizer efficiency using DMA.

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